# Technical Whitepaper: Precision Analytics of Arecoline-d5 Hydrobromide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Arecoline-d5 Hydrobromide Salt* |
| *CAS No.:* | *131448-18-5* |
| *Cat. No.:* | *B019083* |

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## Executive Summary

In the rigorous field of pharmacokinetic (PK) and toxicological analysis, the quantification of Arecoline—a potent muscarinic agonist and the primary alkaloid of the areca nut—demands absolute precision. Arecoline-d5 Hydrobromide (CAS: 131448-18-5) serves as the gold-standard stable isotope-labeled internal standard (SIL-IS) for these assays.

This guide provides a definitive technical breakdown of Arecoline-d5 Hydrobromide, focusing on its molecular weight derivation, isotopic enrichment mechanics, and its critical role in normalizing matrix effects during LC-MS/MS quantification. By replacing five hydrogen atoms with deuterium, this compound achieves a mass shift of +5 Da, ensuring interference-free detection while maintaining chromatographic fidelity with the analyte.

## Part 1: Chemical Identity & Molecular Weight Analysis

### Structural Specification

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The molecular weight of Arecoline-d5 Hydrobromide is distinct from its native counterpart due to the isotopic substitution of protium (

) with deuterium (

).[1]

- Chemical Name: Arecoline-d5 Hydrobromide[2][3][4][5][6][7]
- IUPAC Name: Methyl 1-(methyl-d3)-1,2,5,6-tetrahydropyridine-2,6-d2-3-carboxylate hydrobromide
- CAS Number: 131448-18-5[2][3][4][6]
- Appearance: Off-white, hygroscopic solid

## Molecular Weight Calculation

To ensure stoichiometric accuracy in stock solution preparation, the molecular weight must be calculated based on the specific isotope contribution.[1]

Formula (Salt):

Formula (Free Base equivalent):

[1]

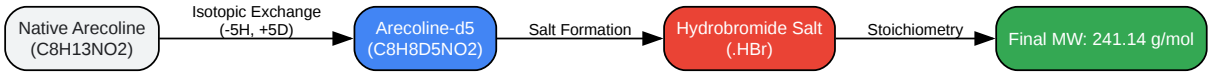
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| Element | Isotope | Count | Atomic Mass (Da) | Total Mass Contribution (Da) |
|---|---|---|---|---|
| Carbon | | 8 | 12.011 | 96.088 |
| Hydrogen | | 9 | 1.008 | 9.072 |
| Deuterium | | 5 | 2.014 | 10.070 |
| Nitrogen | | 1 | 14.007 | 14.007 |
| Oxygen | | 2 | 15.999 | 31.998 |
| Bromine | | 1 | 79.904 (avg) | 79.904 |
| Total MW | 241.14 g/mol | | | |

Note: The native Arecoline HBr has a MW of approximately 236.11 g/mol .[1] The mass shift ( ) is exactly +5.03 Da, sufficient to avoid isotopic overlap in mass spectrometry.

## Structural Visualization

The following diagram illustrates the specific deuteration pattern (typically the N-methyl group and adjacent ring protons) that confers the unique mass signature.[1]




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Figure 1: Derivation of Arecoline-d5 Hydrobromide molecular weight through isotopic labeling and salt formation.

# Part 2: Analytical Application (LC-MS/MS)

## The Physics of Internal Standardization

In Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Arecoline-d5 is preferred over structural analogs (like pilocarpine) because it shares the exact physicochemical

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properties of the target analyte.[1]

- Retention Time Matching: The deuterated standard co-elutes with native Arecoline. Any matrix effect (ion suppression or enhancement) occurring at that specific retention time affects both the analyte and the IS equally.
- Mass Differentiation: Despite co-elution, the mass spectrometer distinguishes them via Multiple Reaction Monitoring (MRM).[1]
  - Analyte Transition:ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    156.2

    53.2[1][8]
  - IS Transition:

    161.2

    58.2 (Shifted by +5)

## Protocol: High-Throughput Plasma Quantification

The following workflow describes a validated method for extracting and quantifying Arecoline using the d5-HBr salt.

Reagents:

- Arecoline-d5 HBr Stock (1 mg/mL in Methanol)
- LC-MS Grade Methanol & Water
- Ammonium Acetate Buffer (10 mM)[1][9]

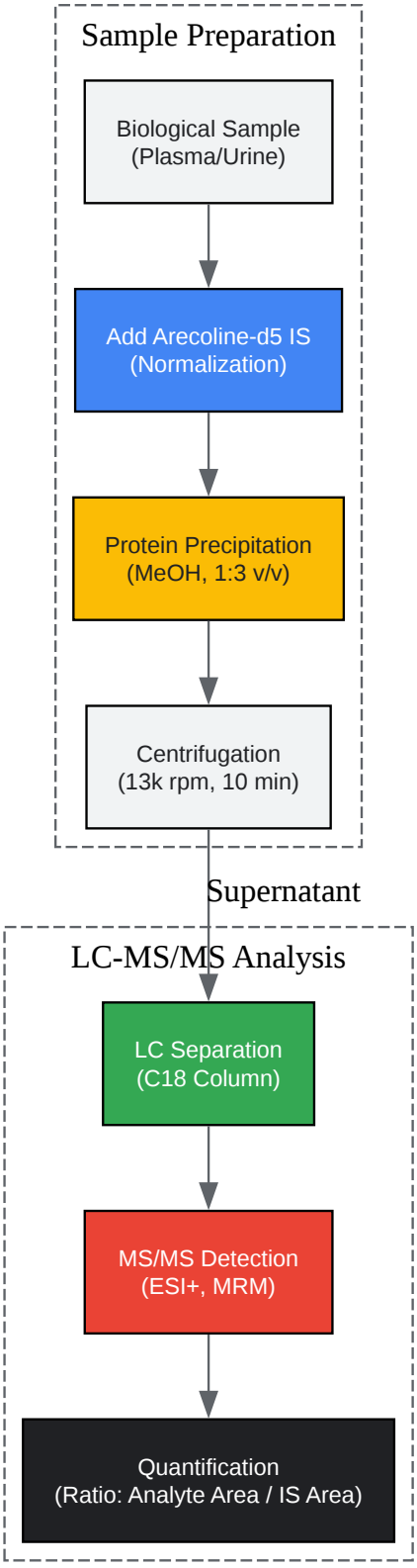
Step-by-Step Methodology:

- Stock Preparation: Dissolve 2.41 mg of Arecoline-d5 HBr in 10 mL of methanol to yield a 100 µg/mL (free base equivalent) stock. Correction factor: MW_Salt / MW_Base ≈ 1.55.

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- IS Spiking: Add 10 µL of working IS solution (100 ng/mL) to 100 µL of plasma sample.
- Protein Precipitation: Add 300 µL of ice-cold methanol. Vortex vigorously for 60 seconds to disrupt protein binding.
- Centrifugation: Spin at 13,000 rpm for 10 minutes at 4°C.
- Injection: Transfer supernatant to autosampler vials. Inject 5 µL into the LC-MS/MS system.

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Figure 2: Validated workflow for Arecoline quantification using Arecoline-d5 HBr as an Internal Standard.

# Part 3: Stability & Handling Guidelines

## Hygroscopicity Management

Hydrobromide salts are inherently hygroscopic.[1] Exposure to ambient moisture can alter the effective weight of the powder, leading to weighing errors.[1]

- Protocol: Equilibrate the vial to room temperature before opening to prevent condensation. Weigh rapidly in a humidity-controlled environment.
- Storage: Store neat solid at -20°C. Solutions in methanol are stable for up to 6 months at -20°C.

## Solubility Profile

- Water: Soluble (>50 mg/mL).[1][10]
- Methanol: Soluble (Recommended for stock solutions).[1]
- DMSO: Soluble.
- Non-polar solvents (Hexane): Insoluble.

# References

- Veeprho Laboratories. (2023). Arecoline-D5 (Hydrobromide Salt) - Product Specifications and MSDS. Retrieved from [Link][1]
- National Center for Biotechnology Information (NCBI). (2023).[1] PubChem Compound Summary for CID 9301, Arecoline Hydrobromide. Retrieved from [Link]
- Wu, C., et al. (2018).[1] "Development and validation of a rapid LC-MS/MS method for simultaneous quantification of arecoline and its metabolites in rat plasma." Journal of Chromatography B. Retrieved from [Link]

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## Sources


- 1. Deuterium Isotope Effects on Acid-Base Equilibrium of Organic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. veeprho.com [veeprho.com]
- 4. Page loading... [guidechem.com]
- 5. Arecoline Hydrobromide | C8H14BrNO2 | CID 9301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. International Laboratory USA [intlab.org]
- 7. Arecoline-d5 Hydrobromide Salt | LGC Standards [lgcstandards.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Quantification of arecoline (areca nut alkaloid) in neonatal biological matrices by high-performance liquid chromatography/electrospray quadrupole mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Arecoline hydrobromide, Muscarinic receptor agonist (CAS 300-08-3) | Abcam [abcam.com]
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